

# benzylboronic acid pinacol ester molecular weight

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## Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

Cat. No.: *B1364834*

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## An In-Depth Technical Guide to Benzylboronic Acid Pinacol Ester

For researchers, scientists, and professionals in drug development, **benzylboronic acid pinacol ester** is a vital reagent in modern organic synthesis. Its stability, versatility, and ease of handling make it a preferred building block for constructing complex molecular architectures, particularly in the synthesis of novel pharmaceutical compounds. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, its applications, and essential safety information.

## Core Properties and Data

**Benzylboronic acid pinacol ester**, with the CAS number 87100-28-5, is an organoboron compound widely utilized in cross-coupling reactions.<sup>[1][2][3][4][5]</sup> Its quantitative data are summarized below for easy reference.

Property	Value
Molecular Weight	218.10 g/mol <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>13</sub> H <sub>19</sub> BO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Clear, colorless to pale yellow liquid <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	65 °C @ 0.15 mm Hg <a href="#">[8]</a> <a href="#">[9]</a>
Density	0.980 g/mL at 25 °C <a href="#">[8]</a> <a href="#">[9]</a>
Refractive Index	1.490 @ 20 °C <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	> 110 °C (> 230 °F) <a href="#">[7]</a> <a href="#">[9]</a>
Solubility	Insoluble in water <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Synthesis of Benzylboronic Acid Pinacol Ester

A common and efficient method for the synthesis of **benzylboronic acid pinacol ester** involves the reaction of a benzyl Grignard reagent with pinacolborane.[\[10\]](#) This method is valued for its mild reaction conditions and good yields.

## Experimental Protocol: Synthesis via Grignard Reaction

Objective: To synthesize **benzylboronic acid pinacol ester** from benzyl chloride.

Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Benzyl chloride
- Iodine crystal (as initiator)
- Pinacolborane (HBpin)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Standard laboratory glassware (three-neck flask, dropping funnel, condenser)
- Inert atmosphere setup (e.g., nitrogen or argon line)

**Procedure:**

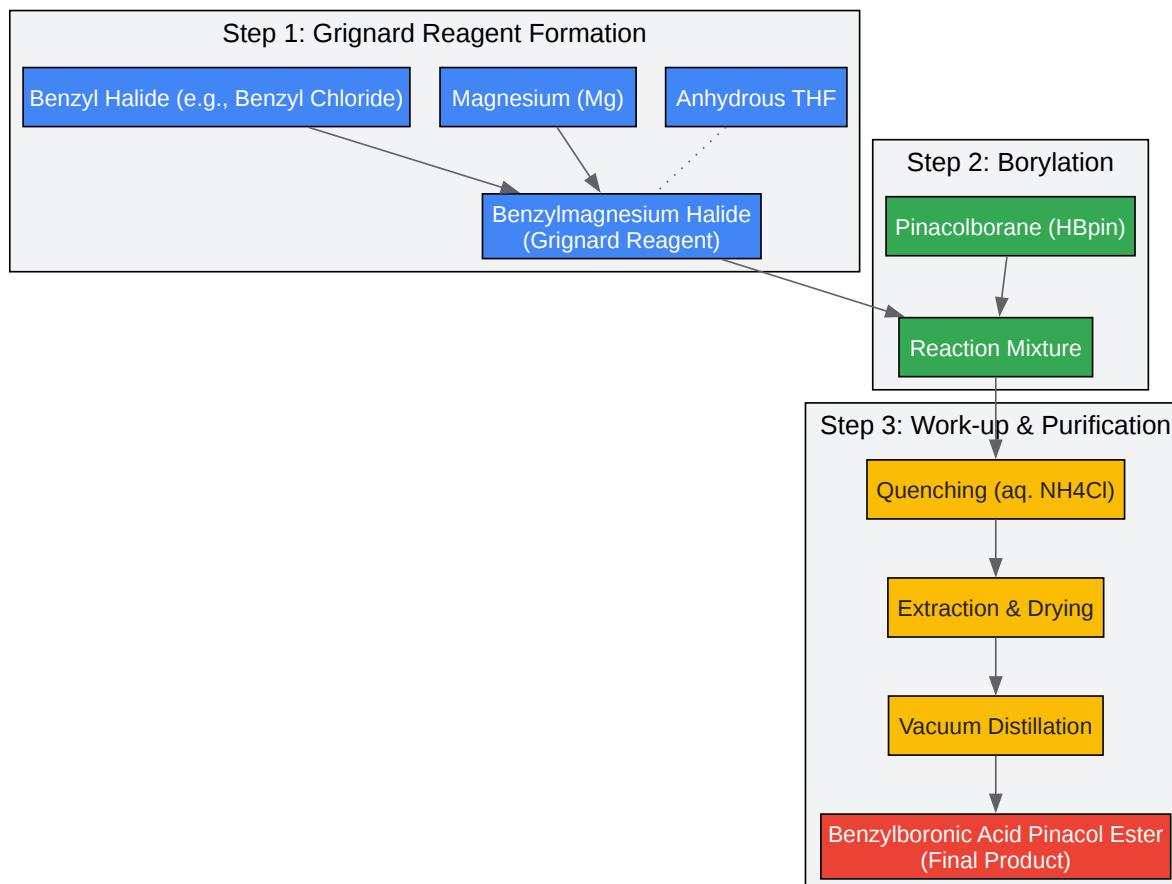
- Preparation of Grignard Reagent:
  - A three-neck flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet is flame-dried and allowed to cool under an inert atmosphere.
  - Magnesium turnings are added to the flask, followed by a small crystal of iodine.
  - A solution of benzyl chloride in anhydrous THF is prepared and added to the dropping funnel.
  - A small amount of the benzyl chloride solution is added to the magnesium turnings to initiate the reaction, which is often indicated by a color change and gentle refluxing.
  - Once the reaction has started, the remaining benzyl chloride solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred at room temperature until the magnesium is consumed.
- Reaction with Pinacolborane:
  - The freshly prepared benzylmagnesium chloride solution is cooled to 0 °C in an ice bath.
  - Pinacolborane is dissolved in anhydrous THF and added dropwise to the Grignard reagent solution while maintaining the temperature at 0 °C.
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- Work-up and Purification:

- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield pure **benzylboronic acid pinacol ester**.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **benzylboronic acid pinacol ester** from a benzyl halide.

## Synthesis of Benzylboronic Acid Pinacol Ester

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